

1,5-bis(4-bromophenoxy)pentane molecular structure

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Compound of Interest

Compound Name: 1,5-Bis(4-bromophenoxy)pentane

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Technical Guide: 1,5-bis(4-bromophenoxy)pentane

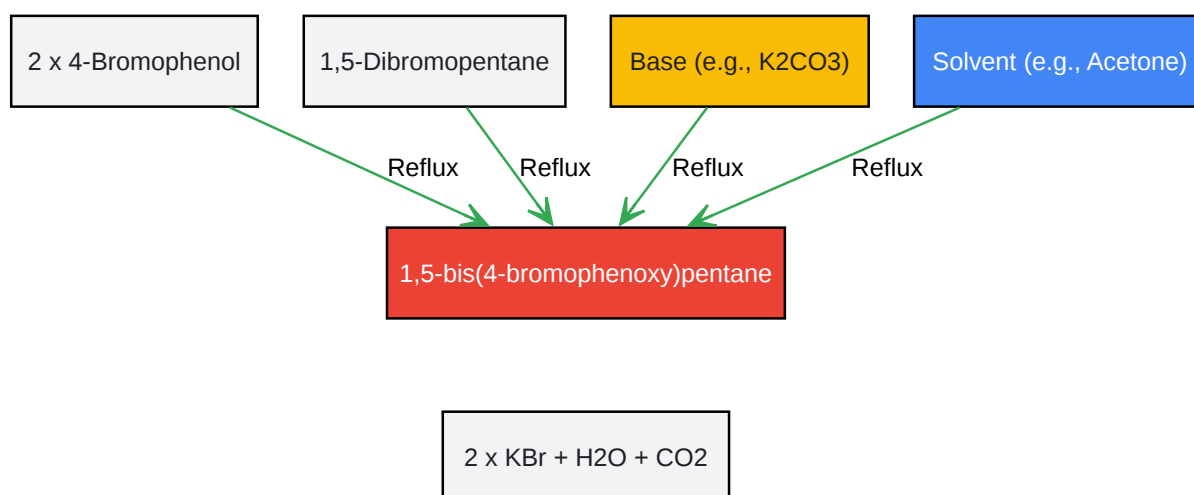
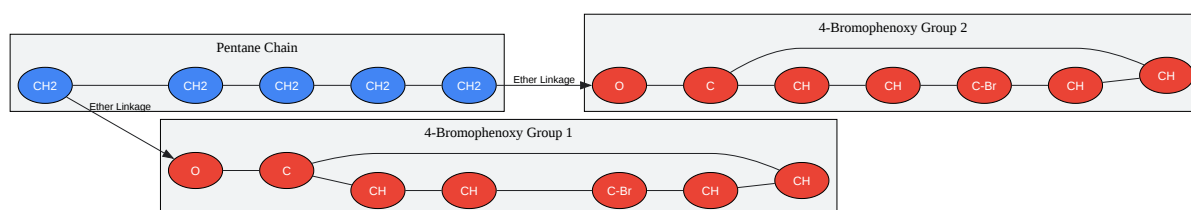
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Extensive searches of scientific literature and chemical databases did not yield experimental data for **1,5-bis(4-bromophenoxy)pentane**. This suggests the compound may not be well-characterized or widely reported. This guide provides a proposed synthesis protocol and comparative data from a structurally related compound, bis(4-bromophenyl) ether, to approximate the expected physicochemical and spectroscopic properties.

Molecular Structure and Properties

1,5-bis(4-bromophenoxy)pentane is a symmetrical diaryl ether. Its structure consists of a central five-carbon aliphatic pentane chain linked via ether bonds to two 4-bromophenyl groups. The presence of the flexible pentane linker and the rigid bromophenyl groups suggests potential applications in materials science and as a scaffold in medicinal chemistry.

Molecular Structure Diagram



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